

physical and chemical properties of hexanedioic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adipic Acid

Cat. No.: B1664381

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of Hexanedioic Acid

Hexanedioic acid, more commonly known as **adipic acid**, is a dicarboxylic acid of significant industrial importance. With the chemical formula $C_6H_{10}O_4$, it is a white, crystalline solid at room temperature.^{[1][2]} This guide provides a comprehensive overview of its core physical and chemical properties, experimental protocols for its characterization, and its key chemical transformations, tailored for researchers, scientists, and professionals in drug development.

General and Physical Properties

Hexanedioic acid is an odorless, white crystalline solid.^{[3][4]} Its physical characteristics are well-documented, making it a useful compound in various applications, from polymer synthesis to pharmaceuticals, where it has been used in controlled-release drug formulations.^[3] The majority of the approximately 2.5 billion kilograms produced annually is used as a monomer for the production of nylon 6,6 through polycondensation with hexamethylene diamine.^{[3][5]}

Table 1: Physical and Thermodynamic Properties of Hexanedioic Acid

Property	Value
Identifiers	
IUPAC Name	Hexanedioic acid[3][5]
CAS Number	124-04-9[3]
Molecular Formula	C ₆ H ₁₀ O ₄ [3][6][7]
Molar Mass	146.14 g/mol [3][5][8]
Physical Properties	
Appearance	White crystalline powder/solid[2][3]
Odor	Odorless[4][6][9]
Melting Point	152.1 °C (425.2 K)[2][3][5]
Boiling Point	337.5 °C (610.6 K)[2][3][5]
Density	1.360 g/cm ³ (at 25 °C)[2][3][5]
Vapor Pressure	0.097 hPa (at 18.5 °C)[2][3]
Flash Point	196 °C (closed cup)[4][6][9]
Autoignition Temp.	>400 °C[4][9]
Acidity	
pKa ₁	4.41 - 4.43[3]
pKa ₂	5.41[3]
Solubility	
Water	14 g/L (10 °C), 24 g/L (25 °C), 1600 g/L (100 °C) [2][3]
Methanol, Ethanol	Very Soluble[2][3]
Acetone	Soluble[2][3][5]
Acetic Acid	Soluble[2][3]
Cyclohexane	Slightly Soluble[2][3]

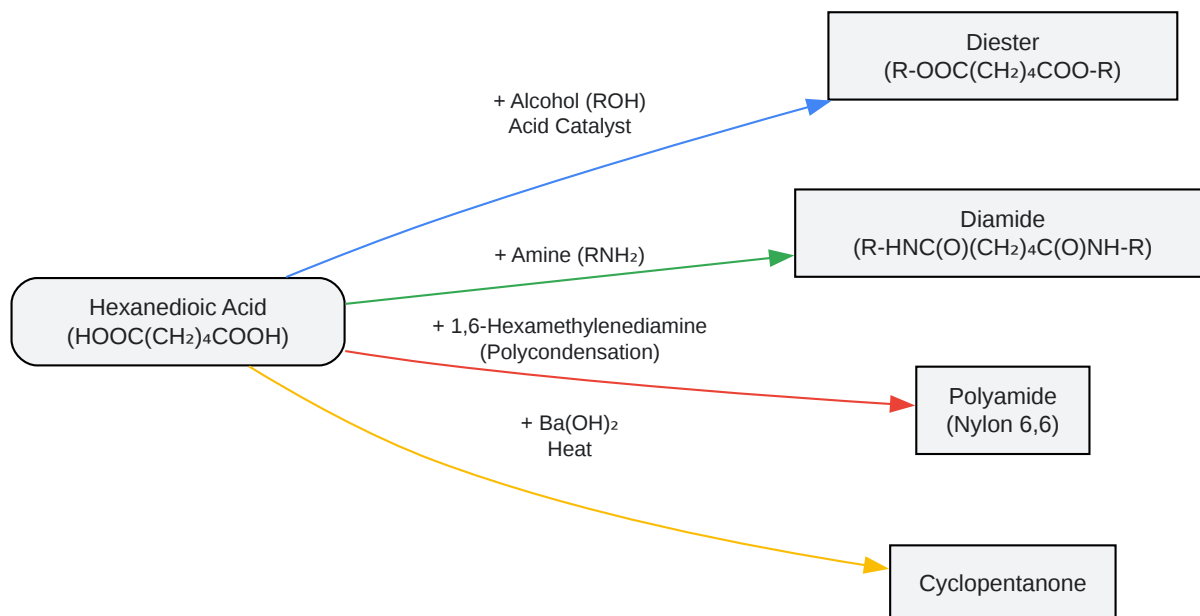
Benzene

Negligible[2][3]

Chemical Properties and Reactions

As a dicarboxylic acid, the chemistry of hexanedioic acid is dominated by its two carboxyl groups. It is a dibasic acid that undergoes typical carboxylic acid reactions such as salt formation, reduction, halogenation, and dehydration.[3] The key reactions relevant to industrial and laboratory synthesis are esterification, amidation, and polymerization.

- **Acidity:** The two carboxylic groups have distinct dissociation constants, with pKa values of approximately 4.41 and 5.41.[3]
- **Esterification:** Reacts with alcohols in the presence of an acid catalyst to form esters. This is a crucial reaction for producing plasticizers and lubricants.[3][10]
- **Amidation:** Forms amides upon reaction with amines.
- **Polymerization:** Its most significant reaction is polycondensation with a diamine, such as 1,6-hexanediamine, to produce polyamides. This specific reaction yields Nylon 6,6, a widely used synthetic polymer.[3]
- **Intramolecular Condensation:** Due to the separation of the carboxyl groups by four methylene groups, it can undergo intramolecular condensation. For instance, treatment with barium hydroxide at high temperatures results in ketonization to form cyclopentanone.[3]



[Click to download full resolution via product page](#)

Key chemical transformations of hexanedioic acid.

Experimental Protocols

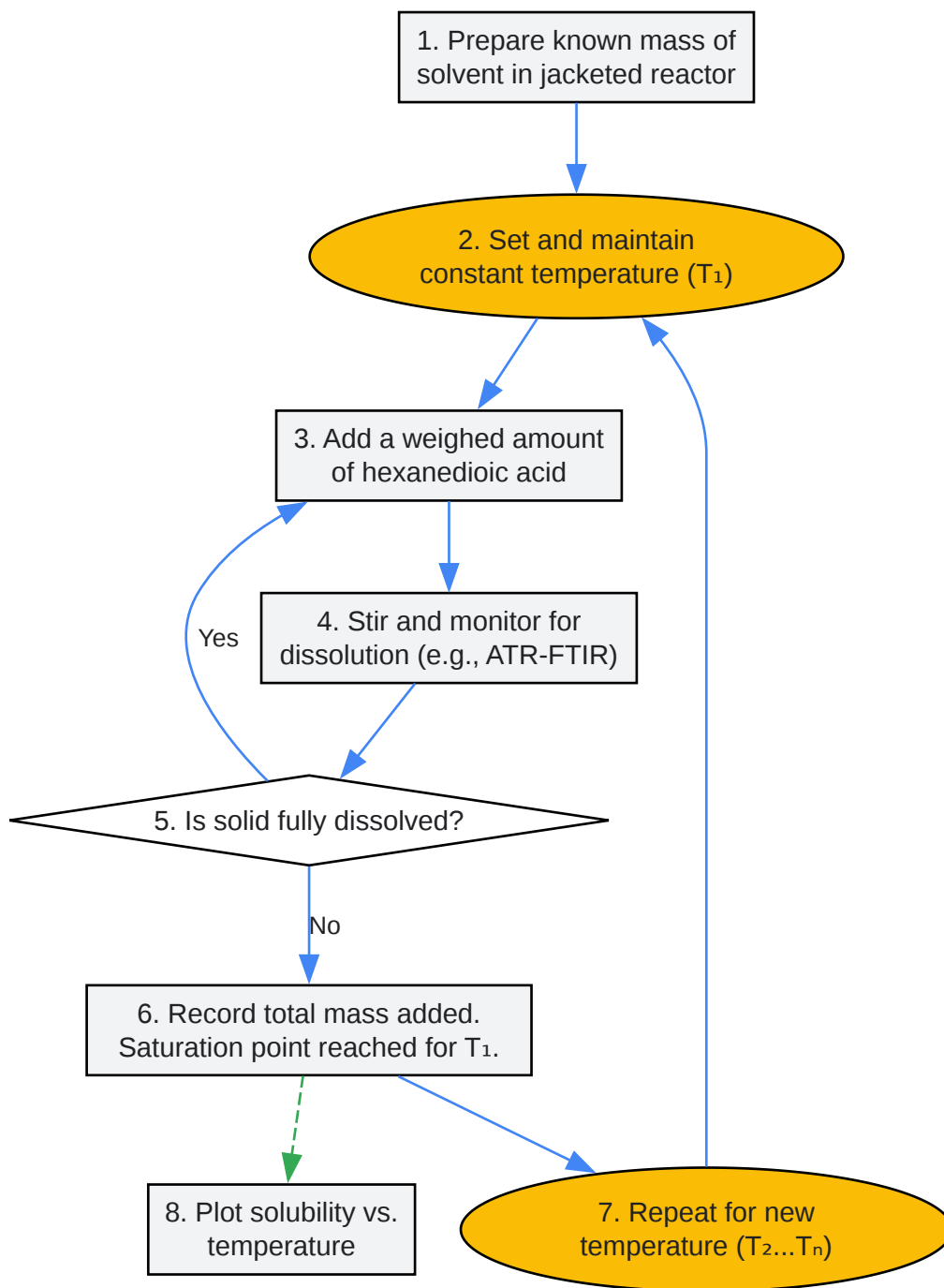
Determination of Solubility Curve by Isothermal Method

This protocol describes a general procedure for determining the solubility of hexanedioic acid in a solvent at various temperatures using analytical techniques like spectroscopy.

Methodology:

- **Preparation:** A known mass of the selected solvent (e.g., acetone) is placed into a jacketed glass reactor vessel equipped with a stirrer and a temperature probe.^[11] The vessel is maintained at a constant, desired temperature using a circulating bath.
- **Incremental Addition:** A small, precisely weighed amount of hexanedioic acid is added to the stirred solvent.

- **Equilibration and Monitoring:** The mixture is stirred continuously to allow it to reach equilibrium. The dissolution process and the presence of any undissolved crystals are monitored in real-time. This can be achieved using in-situ probes such as Attenuated Total Reflectance-Fourier Transform Infrared Spectroscopy (ATR-FTIR) or Focused Beam Reflectance Measurement (FBRM).[\[11\]](#)[\[12\]](#)
- **Saturation Point Determination:** Hexanedioic acid is added incrementally until the solution becomes saturated, which is indicated by the persistent presence of solid crystals and a plateau in the spectroscopic signal corresponding to the dissolved acid.[\[11\]](#)
- **Data Collection:** The total mass of dissolved hexanedioic acid at saturation is recorded for that specific temperature.
- **Temperature Variation:** The entire procedure is repeated at different temperatures to construct a complete solubility curve.[\[11\]](#)[\[13\]](#)
- **Analysis:** The collected data (mass of solute per mass of solvent) can be converted to other units like molar fractions and plotted against temperature.[\[11\]](#)



[Click to download full resolution via product page](#)

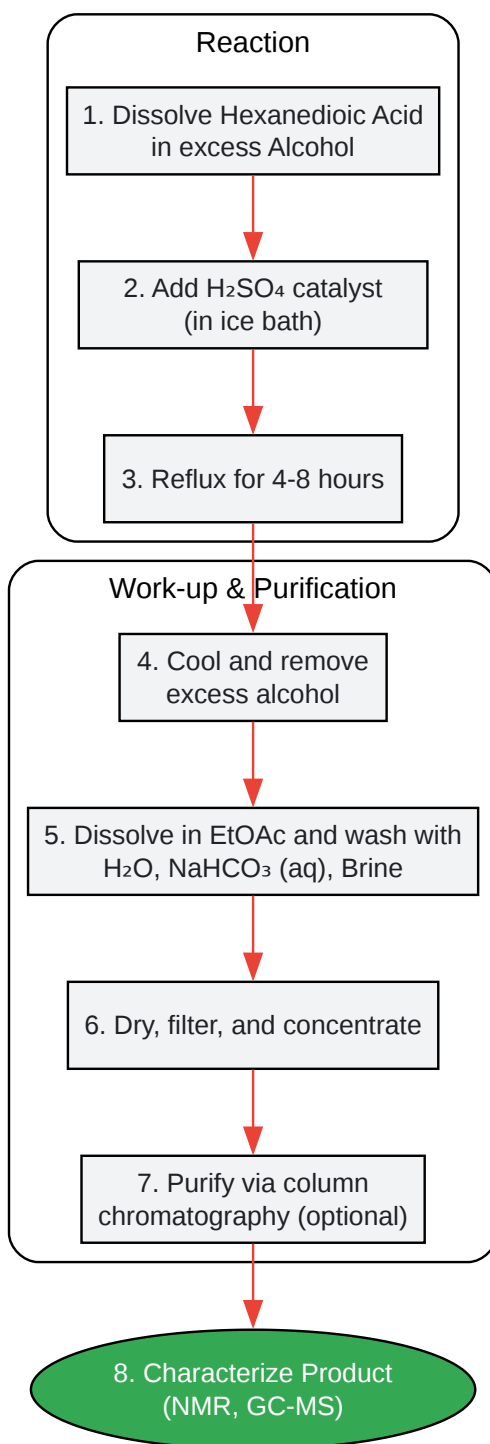
Workflow for experimental solubility determination.

Fischer-Speier Esterification of Hexanedioic Acid

This protocol outlines the synthesis of a dialkyl hexanedioate (e.g., dimethyl adipate) via acid-catalyzed esterification.

Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve hexanedioic acid (1.0 equivalent) in an excess of the desired anhydrous alcohol (e.g., methanol, 10-20 equivalents), which also serves as the solvent.[\[14\]](#)
- **Catalyst Addition:** Cool the stirring solution in an ice bath. Carefully and slowly add a catalytic amount of concentrated sulfuric acid (0.1-0.2 equivalents). The addition is exothermic.[\[14\]](#)
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. The reaction is typically run for 4-8 hours. Progress can be monitored by Thin Layer Chromatography (TLC).[\[14\]](#)
- **Work-up - Cooling and Solvent Removal:** Once the reaction is complete, allow the mixture to cool to room temperature. Remove the excess alcohol using a rotary evaporator.[\[14\]](#)
- **Extraction and Neutralization:** Dissolve the residue in an organic solvent like ethyl acetate. Transfer the solution to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.[\[14\]](#)
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4). Filter off the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude diester.
- **Purification and Characterization:** If necessary, purify the crude product by flash column chromatography on silica gel. Characterize the final product using techniques such as NMR spectroscopy and GC-MS to confirm its structure and purity.[\[14\]](#)



[Click to download full resolution via product page](#)

General workflow for Fischer-Speier esterification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Adipic Acid Structure, Formula & Molecular Weight - Lesson | Study.com [study.com]
- 2. Adipic acid - Wikipedia [en.wikipedia.org]
- 3. atamankimya.com [atamankimya.com]
- 4. redox.com [redox.com]
- 5. Adipic acid (Hexanedioic Acid) 250g - IBEX SCIENCES - Scientific Supplies, Lab Supplies Glassware, Laboratory Chemical Suppliers [ibexsciences.com]
- 6. fishersci.com [fishersci.com]
- 7. Hexanedioic acid [webbook.nist.gov]
- 8. gandhichemicals.com [gandhichemicals.com]
- 9. Adipic Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 10. Characteristics and Applications of Adipic Acid - Shanghai Douwin Chemical Co.,Ltd. [douwin-chem.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of hexanedioic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664381#physical-and-chemical-properties-of-hexanedioic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com